

# "troubleshooting low yields in the chlorination of 4-methylpentanoic acid"

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## Compound of Interest

Compound Name: 2-Chloro-4-methylpentanoic acid

Cat. No.: B1214262

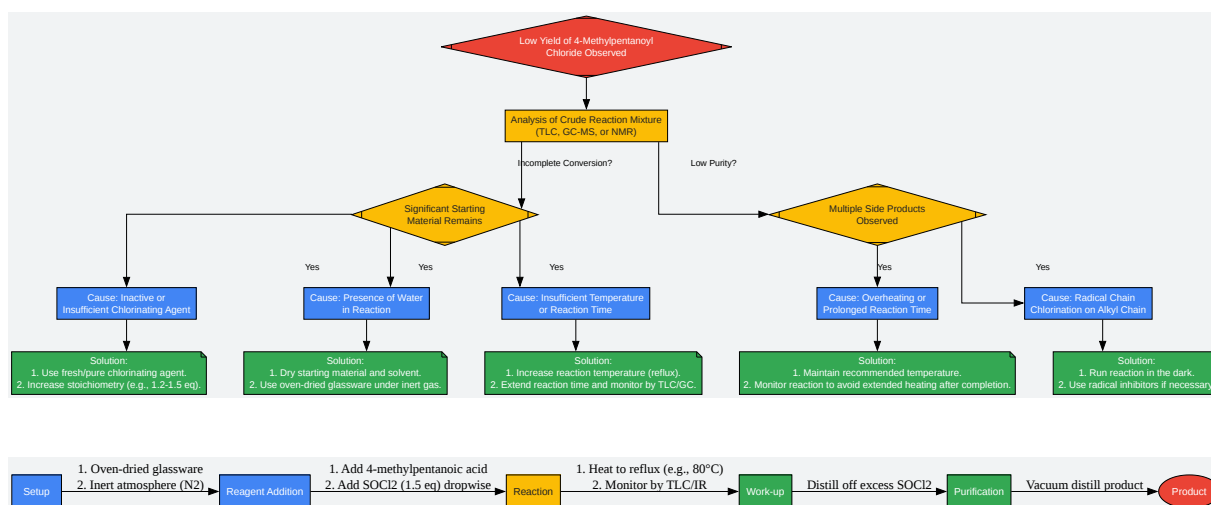
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## Technical Support Center: Chlorination of 4-Methylpentanoic Acid

This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing low yields in the synthesis of 4-methylpentanoyl chloride from 4-methylpentanoic acid.

## Troubleshooting Guide: Diagnosing Low Yields

Low yields in the chlorination of 4-methylpentanoic acid can stem from several factors, ranging from reagent quality to reaction conditions and work-up procedures. The following logical workflow can help diagnose the root cause of the issue.



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